

2-(Difluoromethoxy)phenyl isocyanate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Difluoromethoxy)phenyl
isocyanate

Cat. No.: B071651

[Get Quote](#)

Technical Guide: 2-(Difluoromethoxy)phenyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and reactivity of **2-(Difluoromethoxy)phenyl isocyanate**, a key intermediate in the development of novel pharmaceuticals and agrochemicals. The incorporation of the difluoromethoxy group can significantly enhance the metabolic stability and lipophilicity of bioactive molecules, making this reagent a valuable tool in medicinal chemistry.

Core Properties of 2-(Difluoromethoxy)phenyl Isocyanate

The fundamental molecular attributes of **2-(Difluoromethoxy)phenyl isocyanate** are summarized in the table below.

Identifier	Value	Citations
Molecular Formula	C ₈ H ₅ F ₂ NO ₂	[1][2]
Linear Formula	F ₂ CHOC ₆ H ₄ NCO	[3]
Molecular Weight	185.13 g/mol	[1][2][3]
CAS Number	186589-03-7	[1][3]

Experimental Protocols

Isocyanates are highly reactive electrophiles that readily react with nucleophiles such as amines, alcohols, and water. A primary application of **2-(Difluoromethoxy)phenyl isocyanate** in drug development is its reaction with primary and secondary amines to form substituted ureas. Many urea derivatives are known to possess biological activity, for instance, as kinase inhibitors.

Synthesis of N-(Aryl)-N'-[2-(difluoromethoxy)phenyl]urea Derivatives

This protocol details a general procedure for the synthesis of a substituted urea by reacting **2-(Difluoromethoxy)phenyl isocyanate** with a substituted aniline. This reaction forms the basis for the synthesis of a wide range of biologically active compounds.[2]

Materials:

- **2-(Difluoromethoxy)phenyl isocyanate**
- Substituted aniline (e.g., 2-bromo-6-fluoroaniline)[2]
- Acetonitrile (anhydrous)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar

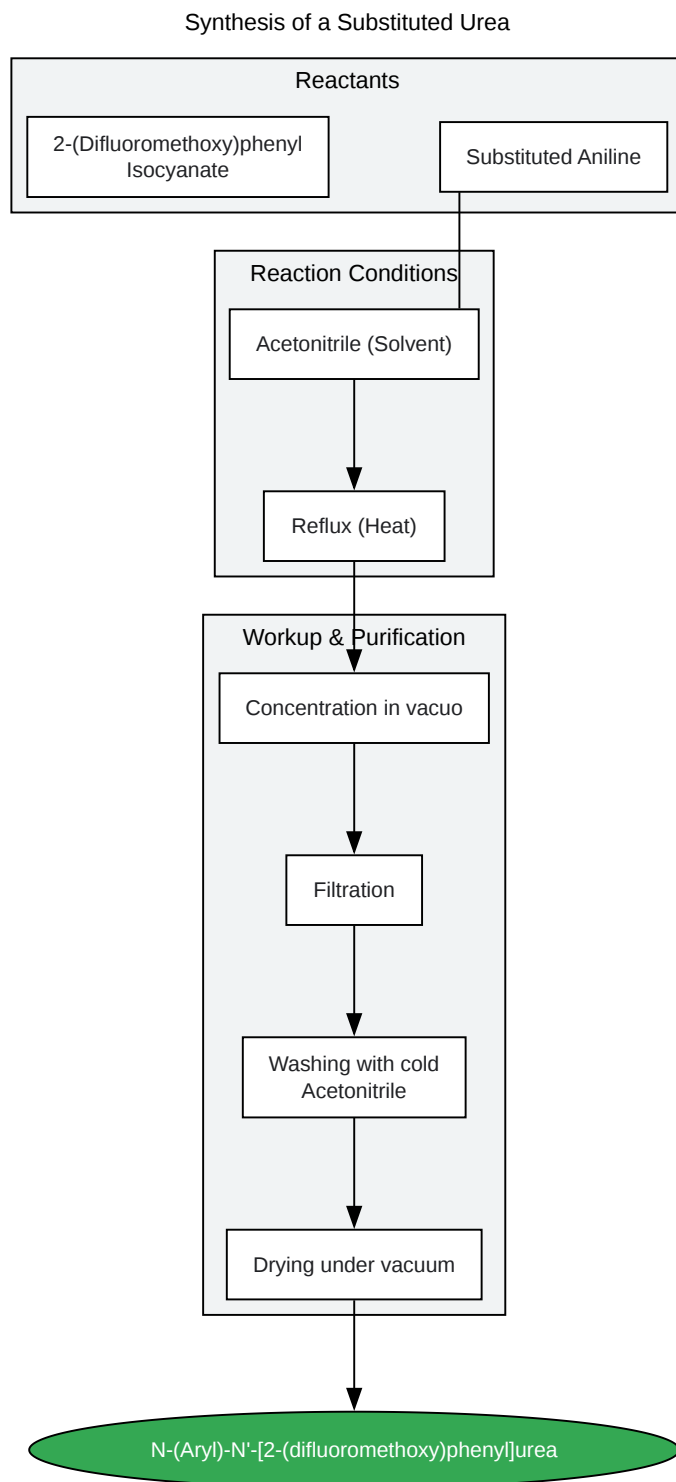
- Heating mantle
- Rotary evaporator
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve the **2-(Difluoromethoxy)phenyl isocyanate** (1.0 equivalent) in anhydrous acetonitrile.
- To this solution, add the substituted aniline (e.g., 2-bromo-6-fluoroaniline, 1.0 equivalent).[2]
- Stir the resulting solution at room temperature for 15 minutes to ensure homogeneity.
- Heat the reaction mixture to reflux (approximately 82-85 °C for acetonitrile) and maintain this temperature for 24-48 hours.[2] The progress of the reaction can be monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Concentrate the solution in vacuo using a rotary evaporator to obtain a viscous residue or a solid precipitate.[2]
- If a solid precipitates, collect the product by suction filtration.
- Wash the collected solid with a small amount of cold acetonitrile to remove any unreacted starting materials.[2]
- Dry the purified product under vacuum to yield the N-(Aryl)-N'-[2-(difluoromethoxy)phenyl]urea.

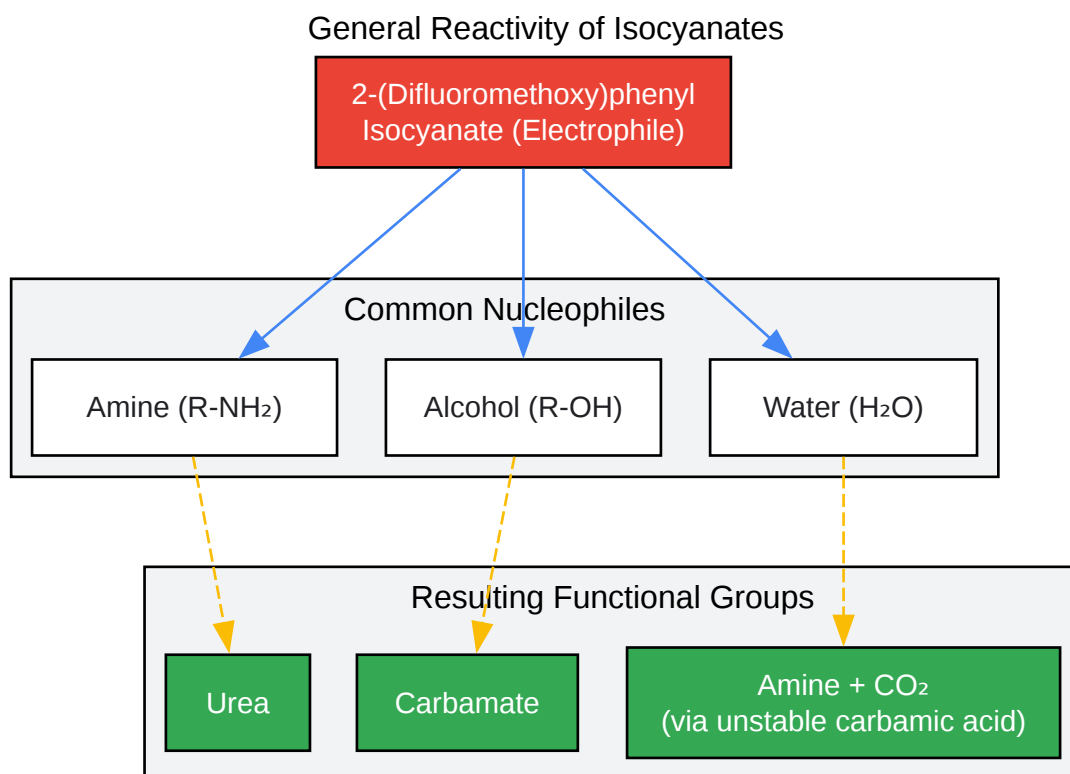
Workflow and Pathway Visualizations

The following diagrams illustrate key logical and experimental workflows related to **2-(Difluoromethoxy)phenyl isocyanate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of a substituted urea.



[Click to download full resolution via product page](#)

Caption: Reactivity of **2-(Difluoromethoxy)phenyl isocyanate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. asianpubs.org [asianpubs.org]
- 2. US8816075B2 - Process for the preparation of dihydroquinazolines - Google Patents [patents.google.com]
- 3. Discovery of new 1,3-diphenylurea appended aryl pyridine derivatives as apoptosis inducers through c-MET and VEGFR-2 inhibition: design, synthesis, in vivo and in silico studies - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [2-(Difluoromethoxy)phenyl isocyanate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071651#2-difluoromethoxy-phenyl-isocyanate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com